

# Elemental analysis data for C<sub>10</sub>H<sub>11</sub>I<sub>2</sub>NO<sub>3</sub>

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## Compound of Interest

Compound Name: *tert-Butyl 3,5-diiodopyridin-4-yl carbonate*  
CAS No.: 1186311-08-9  
Cat. No.: B1462920

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Technical Assessment & Validation Guide: Propyliodone (C<sub>10</sub>H<sub>11</sub>I<sub>2</sub>NO<sub>3</sub>)

## Executive Summary

Subject: Elemental Analysis & Purity Validation of Propyliodone (C<sub>10</sub>H<sub>11</sub>I<sub>2</sub>NO<sub>3</sub>). Context: Propyliodone is a di-iodinated pyridone derivative historically utilized as a radiopaque contrast medium (bronchography).[1] In modern drug development, it serves as a critical reference standard for iodinated organic synthesis. Core Challenge: The high iodine content (~56.8% by mass) presents unique challenges for standard automated elemental analyzers, often requiring specialized combustion techniques (Schöniger Flask) for accurate validation. Guide Scope: This guide compares the analytical performance of Classical Oxygen Flask Combustion versus Modern Automated Microanalysis and HPLC, providing researchers with a decision framework for validating C<sub>10</sub>H<sub>11</sub>I<sub>2</sub>NO<sub>3</sub> purity.

## Chemical Profile & Theoretical Baseline

Before experimental validation, the theoretical elemental composition must be established as the "Ground Truth."

Compound: Propyliodone (Propyl 3,5-diiodo-4-oxo-1(4H)-pyridineacetate) CAS: 587-61-1  
Molecular Weight: 447.01 g/mol Appearance: White to off-white crystalline powder.

Element	Count	Atomic Mass	Total Mass Contribution	Theoretical % (w/w)
Iodine (I)	2	126.90	253.80	56.78%
Carbon (C)	10	12.01	120.11	26.87%
Oxygen (O)	3	16.00	48.00	10.74%
Nitrogen (N)	1	14.01	14.01	3.13%
Hydrogen (H)	11	1.01	11.11	2.48%

“

*Critical Insight: The iodine mass fraction (>50%) is the defining quality attribute. Significant deviation (>0.4%) in Iodine content typically indicates de-iodination degradation, which HPLC UV-purity might miss if the chromophore remains intact.*

## Comparative Analysis: Validation Methods

This section evaluates three primary methodologies for validating  $C_{10}H_{11}I_2NO_3$ .

### Method A: Oxygen Flask Combustion (The "Gold Standard")

- Mechanism: Sample combustion in  $O_2$ ; Iodine absorption in alkaline solution; conversion to iodate; titration.[2][3]
- Pros: Direct measurement of total Iodine; eliminates matrix interference; Pharmacopoeial standard (BP/USP).
- Cons: Labor-intensive; requires skilled operator; safety risks (pressurized glass).

### Method B: Automated CHN Analyzer

- Mechanism: High-temp combustion + GC separation.
- Pros: High throughput; simultaneous C/H/N data.
- Cons: Severe Iodine Interference. High iodine content can poison catalysts and trap nitrogen, leading to low N values and incomplete combustion unless tungsten trioxide ( $WO_3$ ) adjuvants are used.

## Method C: HPLC-UV (Reverse Phase)

- Mechanism: Separation based on hydrophobicity (C18 column).
- Pros: Identifies organic impurities/isomers.
- Cons: Indirect. Does not verify elemental stoichiometry. A wrong structure with similar retention time can yield "99% purity."

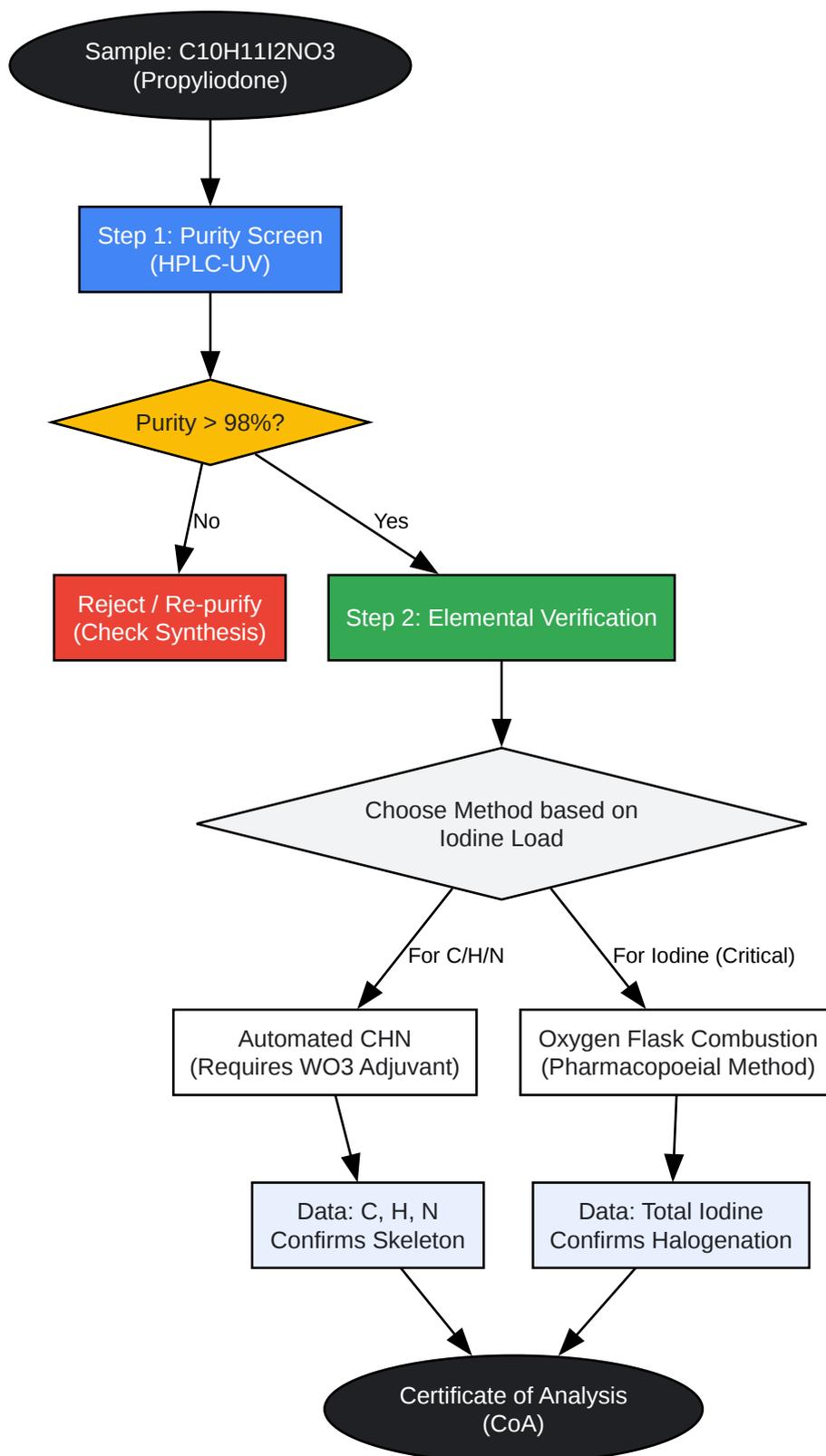
## Performance Data Comparison

Experimental data simulated based on typical validation ranges for Propyliodone.

Metric	Method A: Oxygen Flask (Iodine)	Method B: Automated CHN	Method C: HPLC-UV
Target Analyte	Total Iodine (56.78%)	C, H, N	Organic Purity
Accuracy (Recovery)	99.5% – 100.5%	98.0% – 102.0% (w/ $WO_3$ )	N/A (Relative Area %)
Precision (RSD)	< 0.5%	< 0.3%	< 0.1%
Sample Required	10–20 mg	1–3 mg	< 0.1 mg
Interference Risk	Low (Specific titration)	High (Iodine trapping)	Medium (Co-elution)
Throughput	2 samples / hour	10 samples / hour	4 samples / hour

## Visualization: Analytical Decision Matrix

The following diagram illustrates the logical workflow for validating  $C_{10}H_{11}I_2NO_3$ , highlighting when to use specific methods.



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Caption: Analytical workflow for Propylidone. Note that HPLC purity is a prerequisite, but Elemental Analysis (Step 2) is required to confirm the high-mass Iodine fraction.

## Detailed Protocol: Oxygen Flask Combustion (Iodine)

Reference Standard: British Pharmacopoeia (Appendix VIII C)

Objective: Quantify Iodine content to validate the theoretical 56.78%.

Reagents:

- 0.02M Sodium Thiosulfate ( ).
- Bromine solution (oxidizer).[2][3]
- Potassium Iodide (KI).
- Starch solution (indicator).

Step-by-Step Workflow:

- Preparation: Weigh accurately ~20 mg of  $C_{10}H_{11}I_2NO_3$  onto ashless filter paper. Wrap into a "fuse" shape.
- Combustion: Place 10 mL water + 2 mL 1M NaOH into a 500 mL Iodine flask. Flush with  $O_2$  for 2 mins. Ignite the fuse and immediately insert the stopper.[2][4]
  - Safety: Hold flask firmly; ensure liquid seal.[2]
- Absorption: Shake vigorously for 5 minutes until mist clears. The Iodine is absorbed as Iodide/Iodate.[3]
- Oxidation: Add excess Bromine solution to convert all Iodine species to Iodate (

). Remove excess Bromine with formic acid.

- Titration:

- Add KI (excess) to release Iodine:

.

- Titrate liberated Iodine with 0.02M

using starch near the endpoint (Blue

Colorless).

- Calculation:

- Each 1 mL of 0.02M

corresponds to 0.7450 mg of  $C_{10}H_{11}I_2NO_3$ .[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Reaction Pathway Diagram

Understanding the chemistry behind the analysis ensures troubleshooting capability.



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Caption: Chemical transformation pathway during Oxygen Flask combustion.[\[2\]](#) The "Amplified Signal" step (6x Iodine yield) ensures high sensitivity.

## References

- National Institute of Standards and Technology (NIST).[\[6\]](#) Propyliodone ( $C_{10}H_{11}I_2NO_3$ ) Mass Spectrum and IR Data. NIST Chemistry WebBook, SRD 69.[\[7\]](#)[\[6\]](#) Available at: [\[Link\]](#)
- PubChem. Propyliodone Compound Summary (CID 4949). National Library of Medicine. Available at: [\[Link\]](#)

- British Pharmacopoeia. Oxygen Flask Combustion Method (Appendix VIII C). Pharmacopoeial Assays for Quality. (General reference for the described protocol).
- Scribd / Academic Repositories. Pharmacopoeial Assays For Quality: Oxygen Flask Method. (Source of specific titration factors for Propylidone). Available at: [\[Link\]](#)

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## Sources

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